

Ledoxantrone CI 958 mechanism of action

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Compound Focus: Ledoxantrone

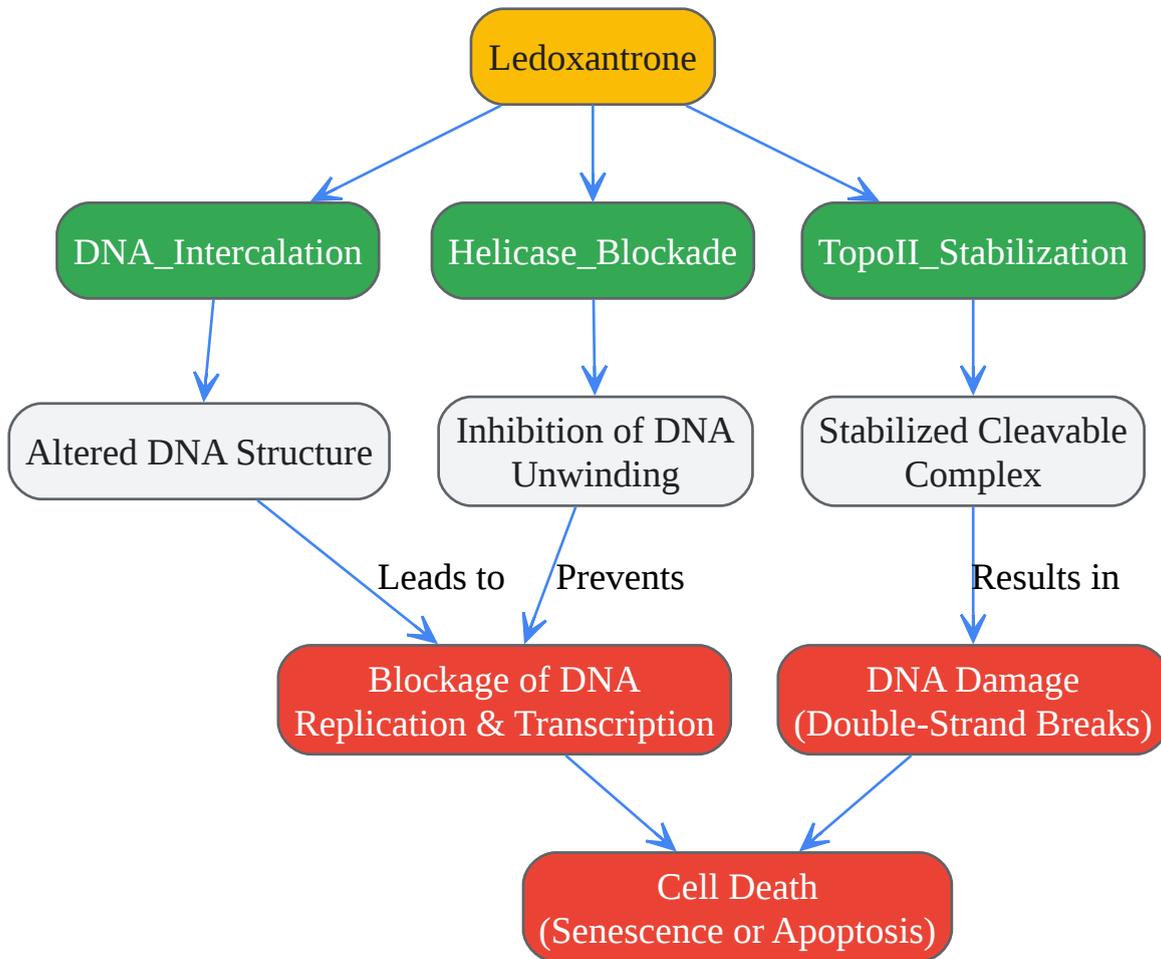
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Mechanism of Action

Ledoxantrone exerts its cytotoxic effects through a multi-faceted attack on DNA integrity and function, as illustrated below.



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Ledoxantrone induces cell death through DNA intercalation, topoisomerase II stabilization, and helicase blockade. [1] [2] [3]

- **DNA Intercalation and Topoisomerase II Inhibition:** **Ledoxantrone** stabilizes the topoisomerase II-DNA "cleavable complex," preventing DNA re-ligation and causing double-strand breaks [2] [3].
- **DNA Helicase Blockade:** **Ledoxantrone** potently inhibits human DNA helicases by forming a reversible ternary complex (helicase-drug-dsDNA), preventing DNA unwinding and halting replication and transcription [1].

Quantitative Biochemical Data

The table below summarizes key efficacy data for **Ledoxantrone**'s enzyme inhibition.

Target / Activity	Experimental Model	Potency (EC ₅₀ or IC ₅₀)	Comparison with Doxorubicin (EC ₅₀)
DNA Helicase Blockade	Human DNA Helicase [1]	0.17 μM [1] [4]	0.26 μM [1]
DNA Helicase Blockade	Various oligonucleotide sequences (A-T rich, G-C rich) [1]	~0.17 μM (no strong sequence preference) [1]	Not Applicable
DNA Synthesis Inhibition	Not Specified [5]	0.17 μM [5]	Not Applicable

Key Experimental Methodologies

The foundational data on **Ledoxantrone**'s mechanism were obtained using standard biochemical and cell-based assays.

- **DNA Helicase Activity Assay**

- **Objective:** To measure the strand dissociation activity of DNA helicases in the presence of **Ledoxantrone** [1].
- **Workflow:** A double-stranded DNA substrate is incubated with the helicase enzyme and ATP. Reactions are stopped, and products are separated by gel electrophoresis. Helicase activity is quantified by the disappearance of the double-stranded DNA band or the appearance of the single-stranded DNA band [1].
- **Key Finding:** **Ledoxantrone** blocked helicase strand dissociation with an EC₅₀ of 0.17 μM [1].

- **DNA-Dependent ATPase Activity Assay**

- **Objective:** To determine if **Ledoxantrone** affects the ATP hydrolysis that powers helicase movement [1].
- **Workflow:** The conversion of ATP to ADP by the helicase is measured, often using thin-layer chromatography (TLC) to separate and quantify the nucleotides [1].
- **Key Finding:** Inhibition of ATPase activity occurred at a similar potency to strand dissociation, suggesting a unified mechanism of action [1].

Clinical Development and Toxicity

Ledoxantrone advanced to clinical trials, but its development was ultimately halted.

- **Phase I Clinical Trial (Pediatric):** The maximum tolerated dose (MTD) was **650 mg/m²** administered intravenously over 2 hours. Dose-limiting toxicities were **Grade 4 neutropenia** and **Grade 4 hypotension** at 700 mg/m² [2] [3].
- **Lack of Efficacy:** Despite the promising preclinical mechanism, **no antitumor activity was observed** in a Phase I study involving 21 children and adolescents with recurrent solid tumors [2] [3].

Conclusion for Researchers

Ledoxantrone is a mechanistically informative compound that exemplifies a multi-targeting approach to DNA disruption. Its potent dual inhibition of topoisomerase II and DNA helicases was scientifically compelling [1] [2] [3]. However, the **disconnect between its robust preclinical mechanism and the lack of efficacy in early clinical trials** [2] [3] highlights the complex challenges in anticancer drug development. Research on its specific chemotype, the benzopyranoindazoles, remains valuable for understanding DNA-interactive agents.

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References

1. Antihelicase action of CI - 958 , a new drug for prostate cancer [pubmed.ncbi.nlm.nih.gov]
2. Phase I study of CI - 958 in children and adolescents with recurrent solid... [pubmed.ncbi.nlm.nih.gov]
3. Phase I study of CI - 958 in children and adolescents with... - Mayo Clinic [mayoclinic.elsevierpure.com]
4. trihydrochloride 119221-49-7_DNA(RNA)... Ledoxantrone [peptidedb.com]

5. Inhibitors & Agonists [dcchemicals.com]

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